

physical and chemical properties of Cholesteryl docosapentaenoate

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Compound of Interest

Compound Name: Cholesteryl docosapentaenoate

Cat. No.: B15545955

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An In-depth Technical Guide to Cholesteryl Docosapentaenoate

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cholesteryl docosapentaenoate**, a significant cholesteryl ester. The information is intended for researchers, scientists, and professionals in the field of drug development and lipid research.

Core Physical and Chemical Properties

Cholesteryl docosapentaenoate is an ester formed from the condensation of a cholesterol molecule and a docosapentaenoic acid (DPA) molecule. Its properties are influenced by both of these constituent parts.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Cholesteryl docosapentaenoate**.

Property	Value	Source
CAS Number	70110-49-5	[1][2]
Molecular Formula	C49H78O2	[1][2][3]
Molecular Weight	699.14 g/mol	[1][3][4]
Formula Weight	699.2	[2]
Purity	≥95%	[2]
Solubility	Chloroform: 10 mg/ml	[2]
Storage Temperature	-20°C	[2]
Stability	≥ 2 years at -20°C	[2]

Note: Specific experimental data for properties such as melting point, boiling point, and density for **Cholesteryl docosapentaenoate** are not readily available in the surveyed literature. The physical state of cholesteryl esters is complex and depends on the fatty acyl chain length and degree of unsaturation[5][6].

Experimental Protocols

Detailed, step-by-step experimental protocols for the specific synthesis, purification, and analysis of **Cholesteryl docosapentaenoate** are not extensively published. However, general methods for the synthesis and analysis of cholesteryl esters and fatty acids can be adapted.

Synthesis of Cholesteryl Esters

A common method for the synthesis of cholesteryl esters involves the esterification of cholesterol with a fatty acid. This can be achieved through various chemical synthesis routes, often employing a catalyst. For instance, the synthesis of docosapentaenoic acid-enriched diacylglycerols has been performed via enzymatic glycerolysis, a method that could potentially be adapted for cholesteryl ester synthesis[7].

Lipid Extraction and Analysis

Standard lipid extraction and analysis techniques are applicable to **Cholesteryl docosapentaenoate**.

Lipid Extraction: A common method for extracting lipids from biological samples is the Bligh-Dyer method, which uses a chloroform-methanol-water solvent system.

Thin-Layer Chromatography (TLC): TLC is a widely used technique for separating lipid classes. For separating cholesteryl esters, a solvent system such as hexane:ether:acetic acid (80:20:3, v/v/v) can be used[8].

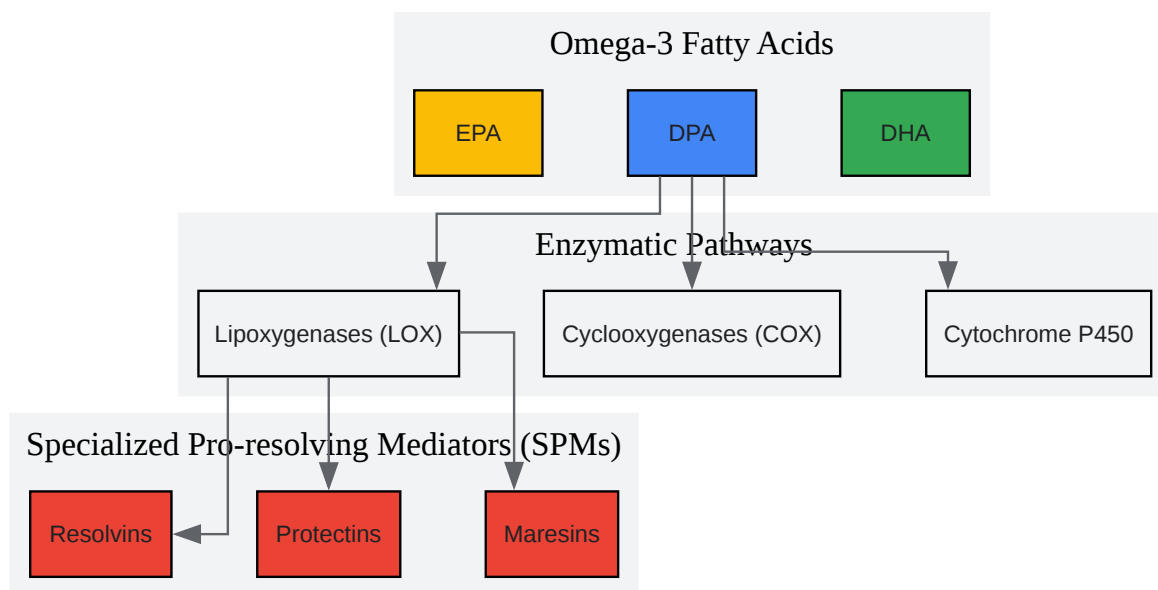
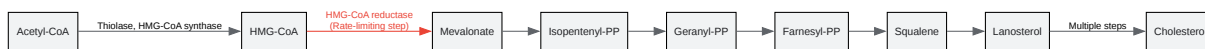
Mass Spectrometry (MS): Mass spectrometry is a powerful tool for the identification and quantification of lipids. Cholesteryl esters can be analyzed by various MS techniques, including GC-MS and LC-MS.

Biological Significance and Signaling Pathways

Cholesteryl docosapentaenoate is a cholesterol ester, a class of lipids that play crucial roles in lipid metabolism and transport. The biological activity is largely determined by its components: cholesterol and docosapentaenoic acid (DPA).

Role of Cholesterol

Cholesterol is an essential structural component of animal cell membranes and a precursor for the synthesis of steroid hormones, vitamin D, and bile acids. The synthesis of cholesterol is a complex process that occurs primarily in the liver.



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